

A Technical Guide to Sourcing Hexazinone-d6 for Research Applications

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Compound of Interest

Compound Name: Hexazinone-d6

Cat. No.: B1449090

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **Hexazinone-d6**, a critical analytical standard for research laboratories. It details available suppliers, their product specifications, and relevant experimental protocols to assist in the informed selection and application of this isotopically labeled compound.

Introduction to Hexazinone-d6

Hexazinone-d6 is the deuterium-labeled form of Hexazinone, a broad-spectrum triazine herbicide.^[1] In research settings, particularly in environmental and residue analysis, **Hexazinone-d6** serves as an ideal internal standard for quantification using mass spectrometry-based methods. Its use allows for accurate and precise measurement of Hexazinone in various matrices by correcting for sample preparation losses and instrumental variability.

Hexazinone-d6 Supplier and Product Specifications

Several reputable suppliers offer **Hexazinone-d6** for research purposes. The following tables summarize the key quantitative data available for their products, facilitating a clear comparison.

Table 1: **Hexazinone-d6** Supplier Information

Supplier	Website	Contact Information
LGC Standards	--INVALID-LINK--	Contact information available on the website.
CDN Isotopes	--INVALID-LINK--	Contact information available on the website.
MedChemExpress	--INVALID-LINK--	Contact information available on the website.
HPC Standards GmbH	--INVALID-LINK--	Contact information available on the website.
ChemicalBook	--INVALID-LINK--	Directory of various suppliers.

Table 2: **Hexazinone-d6** Product Specifications

Supplier	Product Name	CAS Number	Isotopic Enrichment	Chemical Purity	Available Quantities
LGC Standards	Hexazinone-d6 (Dimethyl-d6-amino)	1219804-22-4	99 atom % D	min 98%	0.5 mg, 1 mg, 5 mg[2][3]
CDN Isotopes	Hexazinone-d6 (dimethyl-d6-amino)	1219804-22-4	99 atom % D	Not explicitly stated	0.01 g, 0.05 g[4]
HPC Standards GmbH	D6-Hexazinone	1219804-22-4	Not explicitly stated	High-purity	1x10mg, 1x1mL (100 µg/ml in Acetonitrile)

Note: A Certificate of Analysis (CoA) with detailed specifications is typically provided with the product upon purchase.[5]

Experimental Protocols

The following are examples of experimental methodologies where **Hexazinone-d6** can be utilized as an internal standard. These protocols are based on established methods for the analysis of unlabeled Hexazinone.

Analysis of Hexazinone in Water Samples by LC-MS/MS

This method is adapted from a study on the simultaneous analysis of betrixaban and hexazinone in aqueous solutions.

Sample Preparation:

- To a 100 mL water sample, add a known concentration of **Hexazinone-d6** as an internal standard.
- Perform solid-phase extraction (SPE) for sample cleanup and concentration.
- Elute the analytes from the SPE cartridge with a suitable solvent (e.g., acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small volume of the mobile phase for LC-MS/MS analysis.

LC-MS/MS Conditions:

- LC System: Shimadzu Co., Japan, or equivalent.
- Column: Eclipse Plus C18, 2.1 × 100 mm, 3.5 µm, Agilent.
- Mobile Phase: Gradient elution with water and acetonitrile, both containing a suitable modifier like formic acid.
- Flow Rate: 0.2 - 0.4 mL/min.
- Injection Volume: 2 µL.
- Mass Spectrometer: Tandem mass spectrometer operated in positive electrospray ionization mode (+ESI).
- Monitoring Mode: Multiple Reaction Monitoring (MRM).

MRM Transitions (Hypothetical for **Hexazinone-d6**):

- Hexazinone: Precursor ion (Q1) m/z 253.2 -> Product ions (Q3) for quantification and qualification.
- **Hexazinone-d6**: Precursor ion (Q1) m/z 259.2 -> Product ions (Q3) for quantification and qualification.

Determination of Hexazinone in Livestock Products by LC-MS/MS

This protocol is based on a method for determining Hexazinone and its metabolites in livestock products.

Sample Extraction and Cleanup:

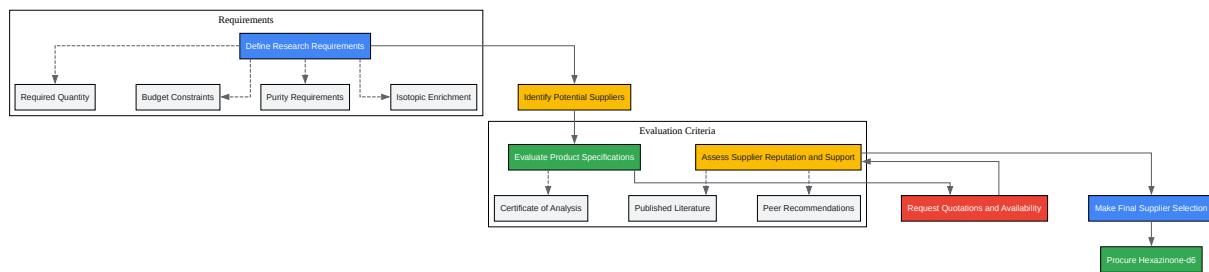
- Homogenize the sample (meat, fat, liver, or milk).
- Add a known amount of **Hexazinone-d6** internal standard to the homogenized sample.
- Extract the analytes with acetonitrile in the presence of n-hexane to remove lipids.
- Perform a liquid-liquid partition between acetonitrile and n-hexane.
- Clean up the acetonitrile extract using a SAX/PSA cartridge column.
- Evaporate the cleaned extract and reconstitute in the mobile phase.

LC-MS/MS Conditions:

- Similar to the water analysis protocol, with potential modifications to the gradient and MRM transitions based on the matrix.

Supplier Selection Workflow

The following diagram illustrates a logical workflow for selecting a suitable **Hexazinone-d6** supplier for your research needs.



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Caption: A workflow diagram for the selection of a **Hexazinone-d6** supplier.

Conclusion

The selection of a high-quality **Hexazinone-d6** standard is paramount for achieving accurate and reliable results in analytical research. This guide provides the necessary technical information to aid researchers in sourcing this essential compound. By carefully considering the product specifications, available analytical methods, and a structured supplier evaluation process, laboratories can confidently procure the most suitable **Hexazinone-d6** for their specific research applications.

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